

α,α,α -Trifluoro-p-toluoyl chloride properties

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)benzoyl chloride

Cat. No.: B1294942

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An In-depth Technical Guide to α,α,α -Trifluoro-p-toluoyl Chloride

Introduction

α,α,α -Trifluoro-p-toluoyl chloride, also known as **4-(Trifluoromethyl)benzoyl chloride**, is a specialty chemical compound that serves as a crucial intermediate and building block in organic synthesis. With the chemical formula $C_8H_4ClF_3O$, it is particularly valued in the pharmaceutical, agrochemical, and dye industries.^{[1][2][3]} Its utility stems from the presence of the trifluoromethyl ($-CF_3$) group, which can significantly alter the electronic, lipophilic, and metabolic properties of a molecule. This guide provides a comprehensive overview of its properties, reactivity, applications, and handling protocols for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental physical and chemical characteristics of α,α,α -Trifluoro-p-toluoyl chloride are summarized below. This data is essential for its proper handling, storage, and use in experimental settings.

Property	Value	References
IUPAC Name	4-(Trifluoromethyl)benzoyl chloride	[4]
Synonyms	p-(Trifluoromethyl)benzoyl chloride, PTF-BOC	[3][4][5]
CAS Number	329-15-7	[2][4]
EC Number	206-342-9	[2][4]
Molecular Formula	C ₈ H ₄ ClF ₃ O	[2][4]
Molecular Weight	208.57 g/mol	[2][4]
Appearance	Clear colorless to yellow liquid	[1][2]
Melting Point	-3 °C	[2][3][4]
Boiling Point	188-190 °C (lit.)	[1][2][4]
Density	1.404 g/mL at 25 °C (lit.)	[1][2][3]
Refractive Index (n _{20/D})	1.476 (lit.)	[1][2][3]
Flash Point	78 °C / 173 °F	[2][4][5]
Water Solubility	Decomposes	[3][5]

Chemical Reactivity and Applications

α,α,α -Trifluoro-p-toluoyl chloride is a reactive acyl chloride, making it a versatile reagent for introducing the 4-(trifluoromethyl)benzoyl moiety into various molecular scaffolds.

Acylation Reactions

As a typical acyl chloride, it readily undergoes nucleophilic acyl substitution with a variety of nucleophiles. It reacts with alcohols to form esters, with amines to form amides, and with water to hydrolyze back to the corresponding carboxylic acid.

A primary application is in Friedel-Crafts acylation, where it reacts with aromatic compounds in the presence of a Lewis acid catalyst (e.g., AlCl₃) to form aryl ketones.[6] This reaction is

fundamental for creating carbon-carbon bonds and synthesizing complex aromatic structures.

Friedel-Crafts Acylation Pathway

Cross-Coupling Reactions

This compound is also utilized in modern cross-coupling reactions. For instance, it undergoes microwave-promoted Suzuki-type coupling with phenylboronic acid to yield 4-(trifluoromethyl)benzophenone.^{[1][3]} Such reactions are pivotal in modern drug discovery for efficiently constructing complex molecular architectures.

Role in Drug Discovery and Agrochemicals

The trifluoromethyl group is a key pharmacophore in medicinal chemistry. Its high electronegativity and lipophilicity can enhance a drug's metabolic stability, binding affinity, and bioavailability. The introduction of the 4-(trifluoromethyl)benzoyl group using α,α,α -trifluoro-p-toluoyl chloride is a common strategy in the synthesis of active pharmaceutical ingredients (APIs) and agrochemicals.^{[1][3][7][8]}

Experimental Protocols

The following section provides a generalized protocol for a common reaction involving α,α,α -trifluoro-p-toluoyl chloride.

General Protocol for Friedel-Crafts Acylation

This protocol is a general guideline and requires optimization for specific substrates and scales.^{[9][10]} All operations should be performed under an inert atmosphere (e.g., nitrogen or argon) due to the moisture sensitivity of the reagent and catalyst.^[11]

Materials:

- α,α,α -Trifluoro-p-toluoyl chloride
- Aromatic substrate (e.g., toluene, anisole)
- Lewis acid catalyst (e.g., anhydrous aluminum chloride, AlCl_3)

- Anhydrous, non-protic solvent (e.g., dichloromethane (DCM), carbon disulfide)
- Crushed ice
- Concentrated hydrochloric acid (HCl)
- 1 M HCl, saturated sodium bicarbonate, brine
- Anhydrous drying agent (e.g., MgSO_4 , Na_2SO_4)

Procedure:

- Preparation: Ensure all glassware is oven-dried and cooled under an inert atmosphere.[9]
- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and an addition funnel, dissolve the aromatic substrate in the anhydrous solvent. Cool the mixture to 0 °C using an ice bath.
- Catalyst Addition: Carefully and portion-wise, add the anhydrous aluminum chloride to the cooled solution. Stir until fully dispersed.
- Reagent Addition: Dissolve α,α,α -trifluoro-p-toluoyl chloride in a small amount of the anhydrous solvent and add it to the addition funnel. Add the solution dropwise to the reaction mixture over 30-60 minutes, maintaining the internal temperature at 0 °C.
- Reaction: After the addition is complete, allow the mixture to stir at 0 °C for 30 minutes. Then, remove the ice bath and let the reaction warm to room temperature. Stir for an additional 2-16 hours, monitoring progress with a suitable technique (e.g., TLC).
- Workup: Cool the reaction mixture back to 0 °C and carefully quench it by pouring it into a beaker containing a mixture of crushed ice and concentrated HCl.[9]
- Extraction: Transfer the quenched mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer with the organic solvent (e.g., DCM).
- Washing: Combine the organic layers and wash sequentially with cold 1 M HCl, water, saturated sodium bicarbonate solution, and finally, brine.

- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent, filter, and remove the solvent under reduced pressure.
- **Purification:** Purify the crude product via column chromatography or recrystallization.

Experimental Workflow for Acylation

Safety and Handling

α,α,α -Trifluoro-p-toluoyl chloride is a corrosive and hazardous chemical that requires strict safety precautions.

- **Hazards:** Causes severe skin burns and eye damage.^{[11][12]} It is a lachrymator (causes tearing) and is sensitive to moisture.^{[3][5][13]} Contact with water results in decomposition, releasing corrosive hydrogen chloride gas.^[14]
- **Handling:** Always handle in a well-ventilated chemical fume hood.^[15] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and chemical safety goggles with a face shield.^{[12][14]} Avoid inhalation of vapors or mists.^[15]
- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly sealed container under an inert atmosphere.^{[2][12][14]} It is incompatible with water, strong bases, alcohols, and oxidizing agents.^[11]
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.^[14]

First-Aid Measures

The following table summarizes the recommended first-aid procedures in case of exposure.^{[12][15]}

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Immediately call a POISON CENTER or doctor.
Skin Contact	Immediately remove all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Immediately call a POISON CENTER or doctor.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Immediately call a POISON CENTER or doctor.

Conclusion

α,α,α -Trifluoro-p-toluoyl chloride is a highly valuable reagent in chemical synthesis, offering an efficient means to incorporate the 4-(trifluoromethyl)benzoyl group into organic molecules. Its unique properties make it indispensable in the development of new pharmaceuticals and agrochemicals. However, its corrosive and reactive nature necessitates careful handling and adherence to strict safety protocols. This guide provides the core technical information required for its safe and effective use in a research and development setting.

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